

Protocol for the Preparation of MMV667492 Solution

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Compound of Interest

Compound Name: MMV667492

Cat. No.: B1677364

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of a stock solution of the compound **MMV667492** for use in research and drug development applications. The following procedures are based on available chemical data and established laboratory practices.

Quantitative Data Summary

The following table summarizes the key quantitative information for **MMV667492**.

Parameter	Value	Source
Molecular Weight	313.357 g/mol	MyBioSource
Molecular Formula	$C_{17}H_{19}N_3O_3$	MyBioSource
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	Based on published research
Storage of Powder	-20°C for up to 3 years	MyBioSource
Storage of Solution	-80°C for up to 2 years	MyBioSource
Reported IC ₅₀	2.6 μ M (48h), 3.7 μ M (24h)	eScholarship

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **MMV667492** in DMSO. This concentration is a common starting point for creating working solutions for various in vitro assays.

Materials:

- **MMV667492** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

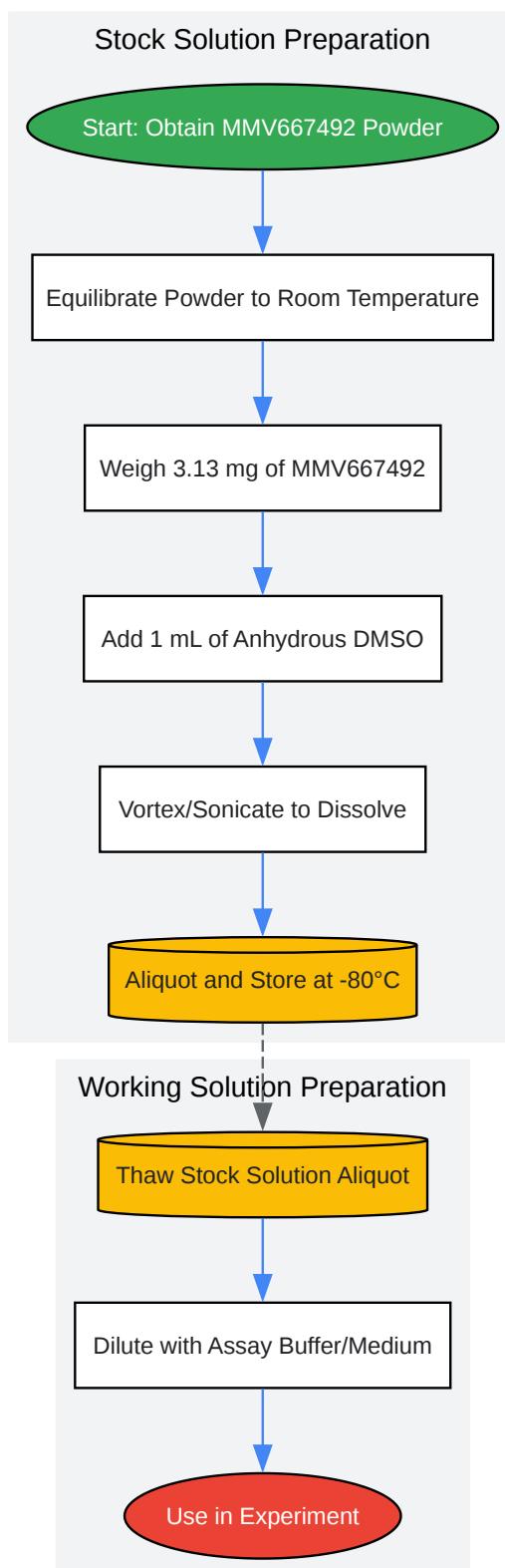
- Equilibration: Before opening, allow the vial of **MMV667492** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture onto the compound.
- Weighing: Tare a clean, dry microcentrifuge tube or vial on a calibrated analytical balance. Carefully weigh out the desired amount of **MMV667492**. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.13 mg of the compound.
 - Calculation:
 - Mass (g) = Molarity (mol/L) * Volume (L) * Molecular Weight (g/mol)

- Mass (mg) = $10 \text{ mmol/L} * 0.001 \text{ L} * 313.357 \text{ g/mol} * 1000 \text{ mg/g} = 3.13 \text{ mg}$
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the tube containing the **MMV667492** powder. For the example above, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound. If the compound does not fully dissolve, brief sonication in a water bath may be used to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: For ease of use and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C.

Preparation of Working Solutions:

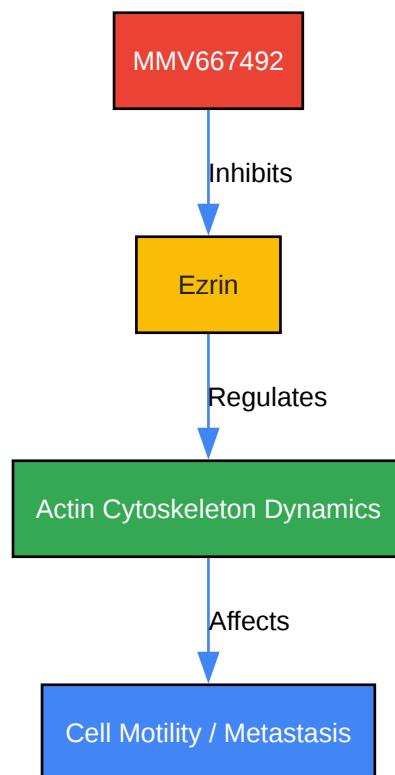
To prepare a working solution, thaw an aliquot of the stock solution at room temperature. Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or assay buffer. It is crucial to maintain a final DMSO concentration that is non-toxic to the cells being used, typically below 0.5% and often as low as 0.1%.

Visualizations



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Caption: Workflow for **MMV667492** solution preparation.



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Caption: **MMV667492** mechanism of action.

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